

Metam-sodium Application Techniques for Nematode Control: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metam-sodium

Cat. No.: B121830

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Introduction

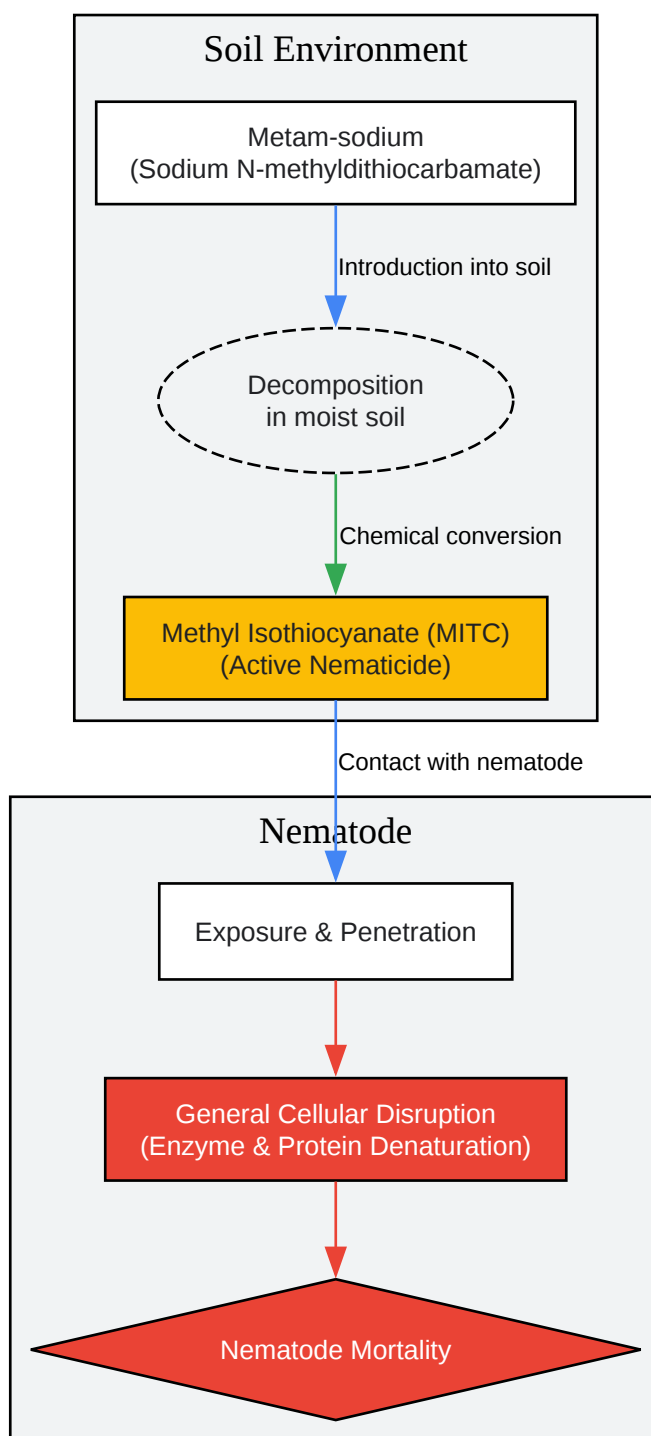
Metam-sodium is a broad-spectrum soil fumigant widely employed in agriculture for the pre-plant control of a diverse range of soil-borne pests, including plant-parasitic nematodes, fungi, and weeds.[1] Its efficacy, particularly against economically significant nematodes such as root-knot nematodes (*Meloidogyne* spp.), makes it an essential tool in integrated pest management strategies for numerous high-value crops.[1][2] **Metam-sodium** is a water-soluble liquid that, upon introduction into the soil, decomposes to release methyl isothiocyanate (MITC), a volatile and potent biocide that is the primary active agent responsible for its nematicidal activity.[1][3][4][5] The effectiveness of **metam-sodium** is highly dependent on proper soil preparation, application technique, and favorable environmental conditions that ensure the uniform distribution of MITC throughout the soil profile.[1][6]

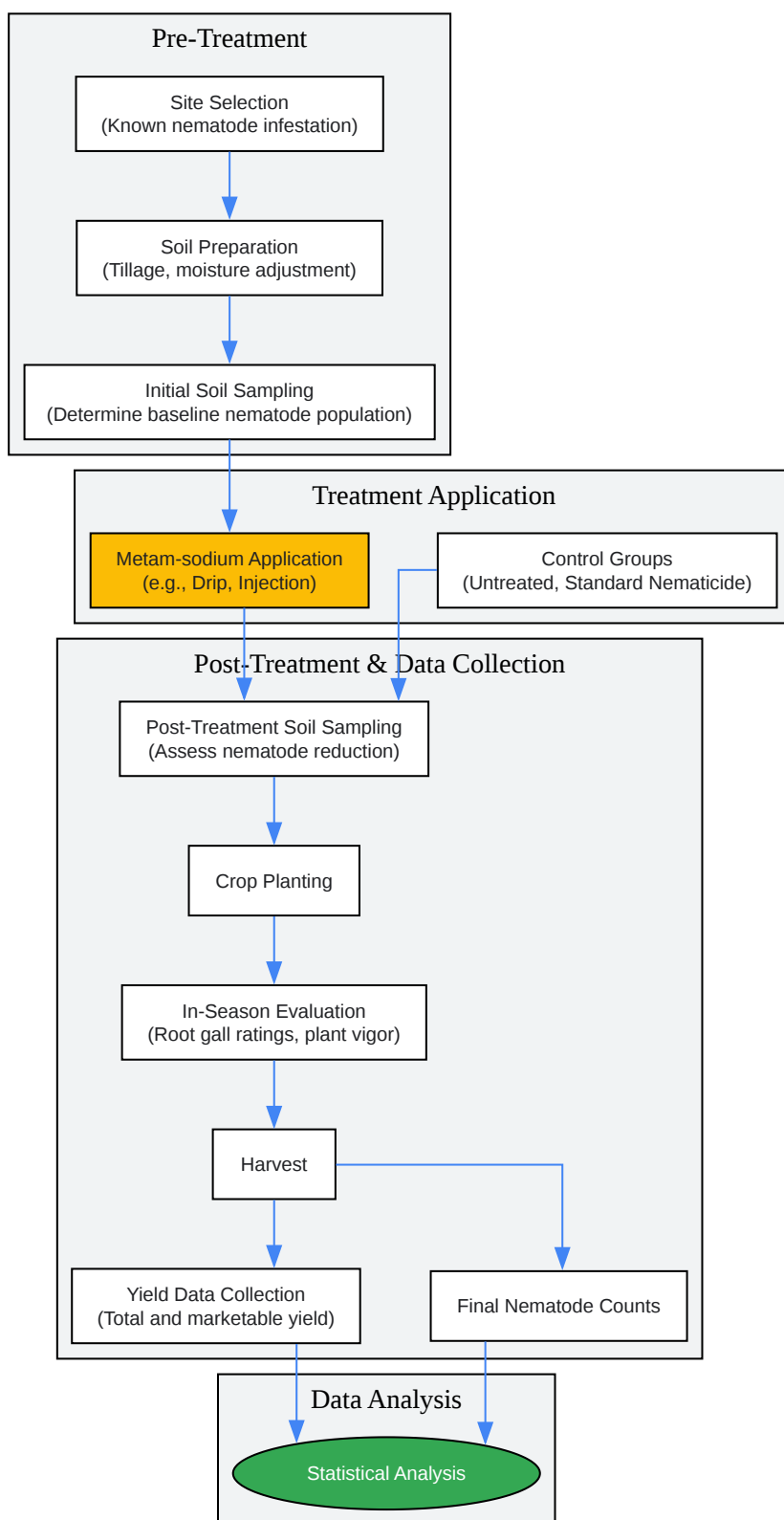
This document provides detailed application notes and protocols for the use of **metam-sodium** in controlling nematode populations, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

The primary mode of action of **metam-sodium** involves its chemical conversion into methyl isothiocyanate (MITC) in the presence of soil moisture.[3][5] This transformation is a rapid, abiotic decomposition process.[5][7] The resulting MITC gas disperses through the soil pores,

primarily in the water phase, where it exerts its biocidal effects.[1] The toxicity of MITC is non-specific, involving the denaturation of essential proteins and enzymes within nematodes and other target organisms through interactions with sulfhydryl groups, leading to widespread cellular disruption and mortality.[3]





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- To cite this document: BenchChem. [Metam-sodium Application Techniques for Nematode Control: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121830#metam-sodium-application-techniques-for-nematode-control]

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